

high-performance liquid chromatography (HPLC) for 4-Butylcyclohexan-1-amine

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Compound of Interest

Compound Name: 4-Butylcyclohexan-1-amine

CAS No.: 37942-69-1

Cat. No.: B1267678

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An Application Guide for the Quantitative Analysis of **4-Butylcyclohexan-1-amine** by High-Performance Liquid Chromatography

Authored by: A Senior Application Scientist

Introduction: The Analytical Challenge of Aliphatic Amines

4-Butylcyclohexan-1-amine is a primary aliphatic amine whose quantification is essential in various stages of pharmaceutical development and chemical manufacturing, from purity assessment of raw materials to quality control of final products. The analysis of such compounds by High-Performance Liquid Chromatography (HPLC) presents a significant challenge due to their inherent physicochemical properties. Primarily, the molecule lacks a chromophore, rendering it virtually invisible to standard Ultraviolet-Visible (UV-Vis) detectors, the workhorse of most QC laboratories.^{[1][2]} Furthermore, its basic and polar nature often leads to poor retention and asymmetric peak shapes on conventional reversed-phase columns due to strong interactions with residual silanols on the silica surface.

This guide provides two robust and validated HPLC protocols for the determination of **4-Butylcyclohexan-1-amine**, designed to address these challenges. Each method is tailored for different laboratory instrumentation capabilities, ensuring wide applicability.

- Method 1 employs a pre-column derivatization strategy using 9-fluorenylmethyl chloroformate (Fmoc-Cl), a well-established reagent that tags the primary amine with a highly fluorescent and UV-active group.^[3] This approach allows for sensitive detection using standard fluorescence or UV detectors.
- Method 2 offers a direct analysis approach using Hydrophilic Interaction Liquid Chromatography (HILIC) coupled with a Charged Aerosol Detector (CAD).^[4] This modern technique is ideal for polar compounds and provides a universal detection capability, circumventing the need for derivatization.^{[5][6]}

The selection between these methods will depend on the specific requirements of the analysis, such as required sensitivity, sample matrix complexity, and available instrumentation.

Physicochemical Properties of 4-Butylcyclohexan-1-amine

A foundational understanding of the analyte's properties is critical for method development.^[7]

Property	Value	Significance for HPLC Method Development
Molecular Formula	C ₁₀ H ₂₁ N	
Molecular Weight	155.28 g/mol	[8]
XLogP3 (Computed)	2.8	Indicates moderate hydrophobicity, suitable for reversed-phase chromatography after derivatization reduces its polarity.[8]
pKa (Estimated)	~10.5 - 11.0	As a primary amine, it is basic. At pH values two units below its pKa, it will be fully protonated (cationic), which is key for HILIC and ion-pair retention mechanisms.[9]

Method 1: Quantification via Pre-column Derivatization with FMOC-Cl and Fluorescence/UV Detection

Scientific Principle

This method leverages the chemical reactivity of the primary amine group. 9-fluorenylmethyl chloroformate (FMOC-Cl) reacts with primary and secondary amines in an alkaline environment to form a stable, highly fluorescent derivative.[3] This chemical modification imparts two crucial analytical advantages:

- **Enhanced Detectability:** The attached fluorenyl group is a strong chromophore and fluorophore, allowing for highly sensitive detection by UV (at ~265 nm) or fluorescence (Excitation ~265 nm, Emission ~315 nm) detectors.[10][11]
- **Improved Chromatography:** The derivatization process adds a large, hydrophobic moiety to the polar amine, significantly increasing its retention on a standard C18 reversed-phase

column and improving peak shape.

The reaction is rapid and proceeds at room temperature. A borate buffer is used to maintain an optimal alkaline pH (typically 8.5-9.5) for the reaction. Excess, unreacted FMOC-Cl is quenched to prevent interference in the chromatogram.^[12]

Experimental Protocol

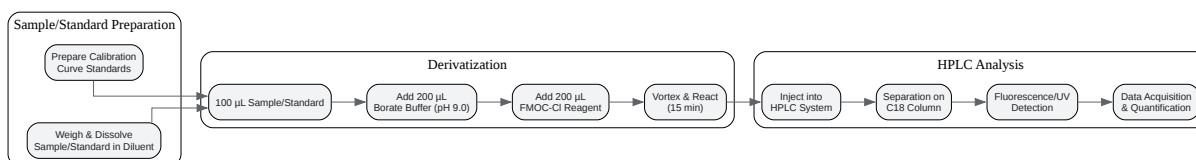
- HPLC system with a gradient pump, autosampler, column oven, and a fluorescence or DAD/UV detector.
- Reversed-phase C18 column (e.g., 150 mm x 4.6 mm, 5 µm particle size).
- **4-Butylcyclohexan-1-amine** reference standard.
- 9-fluorenylmethyl chloroformate (FMOC-Cl).
- Boric acid.
- Sodium hydroxide.
- Acetonitrile (HPLC grade).
- Water (HPLC grade).
- Volumetric flasks, pipettes, and autosampler vials.
- Borate Buffer (200 mM, pH 9.0): Dissolve boric acid in HPLC grade water to a concentration of 200 mM. Adjust the pH to 9.0 with a sodium hydroxide solution.
- FMOC-Cl Reagent (15 mM in Acetonitrile): Dissolve an appropriate amount of FMOC-Cl in acetonitrile to make a 15 mM solution. This solution should be prepared fresh daily.
- Diluent: Prepare a 50:50 (v/v) mixture of acetonitrile and water.
- Standard Stock Solution (1 mg/mL): Accurately weigh about 25 mg of **4-Butylcyclohexan-1-amine** reference standard and dissolve it in 25.0 mL of diluent.

- Working Standard Solutions: Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50 µg/mL) by diluting the stock solution with the diluent.
- Sample Preparation: Accurately weigh a quantity of the sample expected to contain **4-Butylcyclohexan-1-amine** and dissolve it in the diluent to achieve a final concentration within the calibration range. Centrifuge or filter the sample if it contains particulates.^[1]

For each standard, blank, and sample solution:

- In an autosampler vial, add 100 µL of the sample/standard solution.
- Add 200 µL of 200 mM Borate Buffer (pH 9.0). Vortex briefly.
- Add 200 µL of 15 mM FMOCCl reagent.
- Cap the vial immediately and vortex for 30 seconds.
- Allow the reaction to proceed at room temperature for 15 minutes.
- The sample is now ready for injection.

Diagram: Derivatization & Analysis Workflow



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Caption: Workflow for FMOCCl derivatization and subsequent HPLC analysis.

Parameter	Condition
Column	C18, 150 mm x 4.6 mm, 5 μ m
Mobile Phase A	Water
Mobile Phase B	Acetonitrile
Gradient	0-20 min: 50% to 90% B; 20-22 min: 90% B; 22-25 min: 50% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 μ L
Fluorescence Detector	Excitation: 265 nm, Emission: 315 nm
UV Detector	265 nm

Method 2: Direct Analysis by HILIC with Charged Aerosol Detection (CAD)

Scientific Principle

Hydrophilic Interaction Liquid Chromatography (HILIC) is an ideal separation mode for polar and ionizable compounds that are poorly retained in reversed-phase chromatography.^[13] The mechanism relies on the partitioning of the analyte between a water-enriched layer on the surface of a polar stationary phase and a mobile phase with a high concentration of an organic solvent.^[6]

For **4-Butylcyclohexan-1-amine**, a mobile phase with an acidic pH (e.g., using formic or acetic acid) ensures that the amine is fully protonated ($R-NH_3^+$), making it highly polar and ideally suited for retention on a polar HILIC column (e.g., bare silica, diol, or amide-based).

Since the analyte lacks a chromophore, a universal detector is required. The Charged Aerosol Detector (CAD) is a mass-sensitive detector that provides a response for any non-volatile or semi-volatile analyte.^{[14][15]} The HPLC eluent is first nebulized, and the resulting droplets are dried to form analyte particles. These particles are then charged and detected by an

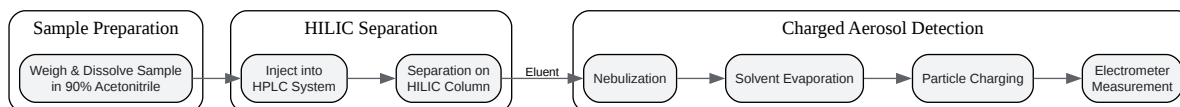
electrometer. The signal is proportional to the mass of the analyte, offering consistent response factors for compounds with different structures.[9]

Experimental Protocol

- HPLC or UHPLC system with a gradient pump, autosampler, and column oven.
- Charged Aerosol Detector (CAD).
- HILIC column (e.g., Silica, Amide, or Diol phase, 150 mm x 4.6 mm, 3-5 μ m particle size).
- **4-Butylcyclohexan-1-amine** reference standard.
- Acetonitrile (HPLC or MS grade).
- Water (HPLC or MS grade).
- Formic acid (or Ammonium Formate).
- Volumetric flasks, pipettes, and autosampler vials.
- Mobile Phase A (Aqueous): Water with 0.1% Formic Acid.
- Mobile Phase B (Organic): Acetonitrile with 0.1% Formic Acid.
- Diluent: Prepare a 90:10 (v/v) mixture of Acetonitrile and Water. This high organic content is crucial for good peak shape in HILIC injections.
- Standard Stock Solution (1 mg/mL): Accurately weigh about 25 mg of **4-Butylcyclohexan-1-amine** reference standard and dissolve it in 25.0 mL of diluent.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 5, 10, 25, 50, 100 μ g/mL) by diluting the stock solution with the diluent.
- Sample Preparation: Accurately weigh a quantity of the sample and dissolve it in the diluent to achieve a final concentration within the calibration range. Ensure the final sample solution has a high organic content (~90% acetonitrile) to be compatible with the initial mobile phase conditions.

Parameter	Condition
Column	HILIC (Silica or Amide), 150 mm x 4.6 mm, 5 μ m
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Gradient	0-1 min: 95% B; 1-10 min: 95% to 70% B; 10-12 min: 70% B; 12-15 min: 95% B
Flow Rate	1.0 mL/min
Column Temperature	40 °C
Injection Volume	5 μ L
CAD Settings	Nebulizer Temp: 35 °C, Nitrogen Gas: 35 psi, Data Collection Rate: 10 Hz

Diagram: HILIC-CAD Analytical Workflow

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Caption: Workflow for direct analysis using HILIC separation and CAD detection.

System Suitability and Method Validation

To ensure the reliability and trustworthiness of the analytical results, a system suitability test (SST) must be performed before any sample analysis. The validation of the method should be conducted in accordance with ICH guidelines, assessing parameters such as specificity, linearity, accuracy, precision, and robustness.

System Suitability Test (SST) Protocol

- Equilibrate the HPLC system until a stable baseline is achieved.
- Make five replicate injections of a working standard solution (e.g., 25 µg/mL).
- Calculate the key performance parameters.

Acceptance Criteria

Parameter	Method 1 (Derivatization)	Method 2 (HILIC- CAD)	Rationale
Tailing Factor (T)	≤ 2.0	≤ 2.0	Ensures peak symmetry, indicating good chromatographic performance.
Theoretical Plates (N)	≥ 2000	≥ 2000	Measures column efficiency.
Relative Standard Deviation (%RSD) of Peak Area	≤ 2.0%	≤ 5.0%	Demonstrates the precision of the system. A wider acceptance for CAD is common due to the nature of the detection mechanism.
Relative Standard Deviation (%RSD) of Retention Time	≤ 1.0%	≤ 1.0%	Ensures stable and reproducible retention.

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